

benzyl chloroacetate molecular weight and formula

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Compound of Interest

Compound Name: Benzyl chloroacetate

Cat. No.: B094811

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Technical Data Sheet: Benzyl Chloroacetate

This document provides core technical specifications for **Benzyl Chloroacetate**, intended for researchers, scientists, and professionals in drug development.

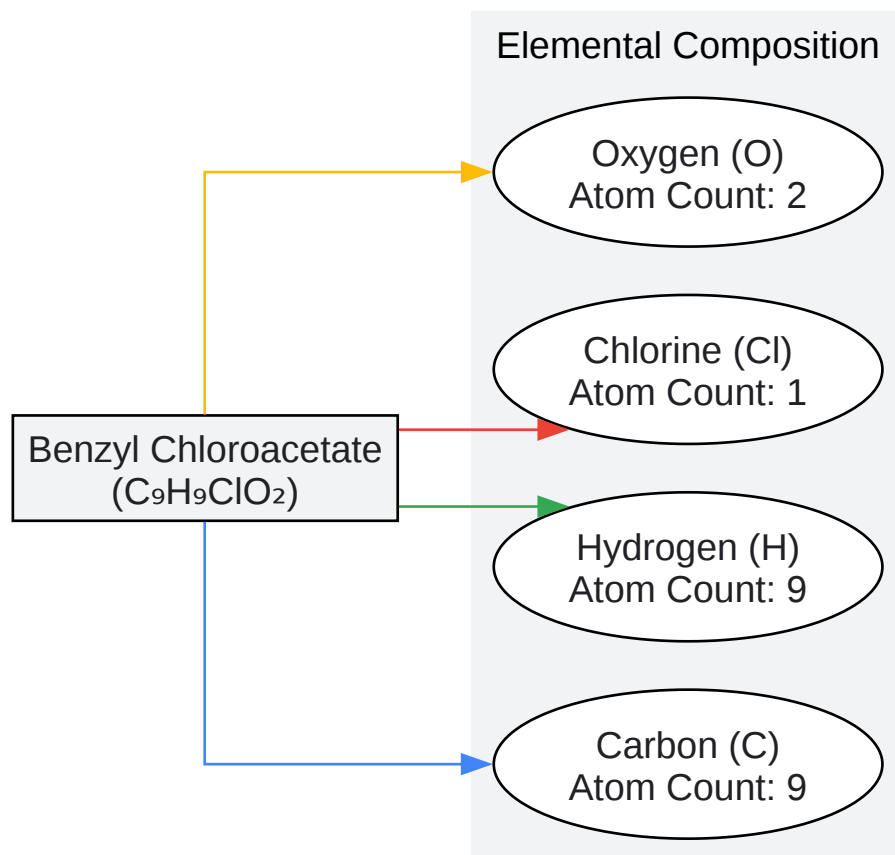
Physicochemical Properties

The fundamental molecular attributes of **Benzyl Chloroacetate** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Citations
Molecular Formula	C ₉ H ₉ ClO ₂	[1][2][3]
Linear Formula	ClCH ₂ CO ₂ CH ₂ C ₆ H ₅	
Molecular Weight	184.62 g/mol	[2][3][4]
CAS Number	140-18-1	[2][3]

Logical Relationship of Molecular Formula Components

The following diagram illustrates the elemental composition derived from the molecular formula of **Benzyl Chloroacetate**.



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Caption: Elemental breakdown of **Benzyl Chloroacetate**'s molecular formula.

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References

- 1. chemscene.com [chemscene.com]
- 2. Benzyl chloroacetate, 98%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]

- 3. scbt.com [scbt.com]
- 4. Benzyl Chloroacetate Benzyl Chloro Acetate CAS No 140-18-1 Manufacturers [ranpr.com]
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